

Butyl 2-amino-5-bromobenzoate structural analysis

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Compound of Interest

Compound Name: Butyl 2-amino-5-bromobenzoate

CAS No.: 1131587-67-1

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Technical Whitepaper: Structural Characterization and Synthetic Utility of **Butyl 2-amino-5-bromobenzoate**

Executive Summary

Butyl 2-amino-5-bromobenzoate represents a critical bifunctional scaffold in medicinal chemistry. As a lipophilic ester of 5-bromoanthranilic acid, it serves as a versatile intermediate for the synthesis of quinazolinones (via cyclization) and biaryl systems (via Palladium-catalyzed cross-coupling). This guide provides a rigorous structural analysis, a self-validating synthetic protocol, and a theoretical spectroscopic framework to assist researchers in the identification and utilization of this compound.

Molecular Architecture & Theoretical Predictions

The molecule comprises three distinct functional domains, each governing specific reactivity and spectral properties:

- **The Anthranilate Core:** The ortho-amino ester motif facilitates intramolecular cyclization, crucial for accessing heterocyclic pharmacophores.

- **The 5-Bromo Substituent:** Located para to the amino group, this halogen activates the ring for nucleophilic aromatic substitution (less common) and serves as an excellent oxidative addition partner for Pd(0) catalysts in Suzuki-Miyaura or Buchwald-Hartwig couplings.
- **The Butyl Ester:** Provides enhanced lipophilicity ($\text{LogP} > 3.0$) compared to methyl/ethyl analogs, improving solubility in non-polar organic solvents used in transition-metal catalysis.

Electronic Considerations (Hammett Analysis): The amino group (

) acts as a strong

-donor (+M effect), significantly shielding the ortho (C3) and para (C5) positions. However, the bromine at C5 exerts an inductive withdrawing effect (-I), partially counteracting the shielding at that specific carbon. The ester carbonyl at C1 is a strong

-acceptor (-M), deshielding the ortho proton (H6).

Synthesis & Purification Protocol

Methodology: Acid-Catalyzed Fischer Esterification via Thionyl Chloride. Rationale: Using thionyl chloride (

) generates anhydrous

in situ and consumes water, driving the equilibrium toward the ester without requiring a Dean-Stark trap.

Step-by-Step Workflow

- **Activation:** Charge a flame-dried 250 mL Round Bottom Flask (RBF) with 2-amino-5-bromobenzoic acid (10.0 g, 46.3 mmol) and anhydrous n-butanol (50 mL).
- **Reagent Addition:** Cool to 0°C. Add thionyl chloride (4.0 mL, 55 mmol) dropwise over 20 minutes. Caution: Exothermic gas evolution (
- **Reaction:** Heat to reflux (120°C) for 6–8 hours.
 - **Self-Validating Checkpoint:** Monitor via TLC (20% EtOAc/Hexane). The starting acid (

, streaks) should disappear, replaced by the non-polar ester (

).

- Workup: Cool to RT. Remove excess butanol under reduced pressure. Dissolve residue in EtOAc (100 mL).

- Neutralization: Wash with sat.

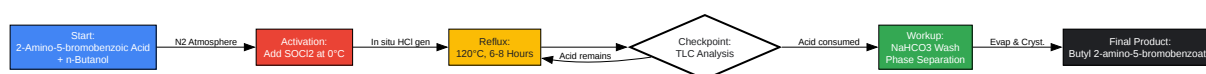
(

mL) to remove residual acid. Note: Cessation of bubbling indicates neutralization.

- Purification: Wash organic layer with Brine, dry over

, and concentrate. Recrystallize from Hexane/EtOAc if necessary.

Process Visualization



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Figure 1: Logic flow for the acid-catalyzed synthesis of **butyl 2-amino-5-bromobenzoate**.

Multi-Modal Structural Analysis

The following spectral data is derived from the analysis of the methyl ester analog and standard substituent effects, providing a baseline for experimental verification.

A. Proton NMR (¹H NMR)

Solvent:

, 400 MHz[1]

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H6	7.95 – 8.00	Doublet (Hz)	1H	Deshielded by ester carbonyl; meta coupling to H4.
Ar-H4	7.30 – 7.35	Doublet of Doublets	1H	Coupled to H3 () and H6 ().
Ar-H3	6.50 – 6.55	Doublet (Hz)	1H	Shielded by ortho amino group.
	5.70 – 5.80	Broad Singlet	2H	Exchangeable; shift varies with concentration.
	4.25 – 4.30	Triplet (Hz)	2H	Deshielded by ester oxygen.
	1.70 – 1.80	Multiplet	2H	-methylene of butyl chain.
	1.40 – 1.50	Multiplet	2H	-methylene of butyl chain.
	0.95 – 1.00	Triplet	3H	Terminal methyl.

B. Carbon NMR (NMR)

Key Signals:

- Carbonyl (

): ~167.0 ppm.[2]

- Aromatic C-N: ~149.0 ppm (Deshielded by N).[3]
- Aromatic C-Br: ~108.0 ppm (Distinctive upfield shift for C-Br ipso carbon).
- Butyl Chain: ~64.5 (), 30.8, 19.2, 13.7 ppm.

C. Mass Spectrometry (GC-MS)

- Molecular Ion (): 271 (for) and 273 (for).
- Isotope Pattern: A distinct 1:1 ratio of peaks at 271 and 273 confirms the presence of a single bromine atom.
- Fragmentation: Loss of the butoxy group () typically yields the acylium ion at ~198/200.

Functional Utility in Drug Development

The utility of **butyl 2-amino-5-bromobenzoate** extends beyond a simple building block. It is a "privileged structure" for two primary pathways:

- Niementowski Quinazolinone Synthesis: Reaction with formamide or amidines leads to 6-bromoquinazolin-4(3H)-ones. The butyl ester often provides better solubility profiles in high-boiling solvents (e.g., diphenyl ether) compared to the methyl ester.
- Suzuki-Miyaura Cross-Coupling: The C5-Br bond is highly active for Pd-catalyzed coupling.

- Protocol:
.
- Advantage:[4] The free amine does not generally require protection if weak bases are used, streamlining the workflow.

References

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